

Essential Safety and Operational Guide for Handling 2-NP-Amoz

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Compound of Interest

Compound Name: 2-NP-Amoz

Cat. No.: B1141357

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This document provides immediate and essential safety protocols, personal protective equipment (PPE) guidelines, and disposal procedures for handling **2-NP-Amoz**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-NP-Amoz**
- Synonyms: 5-(Morpholinomethyl)-3-(2-nitrobenzylidenamino)-2-oxazolidinone[1]
- Molecular Formula: C₁₅H₁₈N₄O₅[1]
- CAS Number: 183193-59-1[1]

2-NP-Amoz is a 2-nitrophenyl derivative of AMOZ, which is a metabolite of the antibiotic Furaltadone.

Hazard Identification and Classification

Globally Harmonized System (GHS) Classification: According to aggregated GHS information, **2-NP-Amoz** is classified as follows:

- Skin Irritation: Category 2 (H315 - Causes skin irritation)

- Eye Irritation: Category 2 (H319 - Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335 - May cause respiratory irritation), targeting the respiratory system.

Signal Word: Warning

Hazard Pictogram:

- GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

Based on the hazard classification, the following personal protective equipment is mandatory when handling **2-NP-Amoz** to minimize exposure and ensure personal safety.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side-shields or goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	To protect against serious eye irritation.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used if ventilation is inadequate or when handling the powder form, to avoid respiratory tract irritation.	To prevent inhalation of dust particles and respiratory irritation.
Body Protection	A laboratory coat or chemical-resistant apron. For extensive handling, a complete protective suit may be necessary.	To protect skin and personal clothing from contamination.

Operational Plan and Handling Procedures

Adherence to a strict operational protocol is crucial for the safe handling of **2-NP-Amoz**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Inspect gloves for any signs of degradation or puncture.
- **Weighing and Aliquoting:** Conduct any operations that may generate dust, such as weighing, within a fume hood or a ventilated balance enclosure.
- **Solution Preparation:** When dissolving the solid, add the solvent to the **2-NP-Amoz** slowly to avoid splashing.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water, even if gloves were worn. Remove and properly store or dispose of PPE.

Emergency Procedures

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, consult a physician.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

All waste containing **2-NP-Amoz** must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect any solid **2-NP-Amoz** waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled, sealed container for hazardous waste.

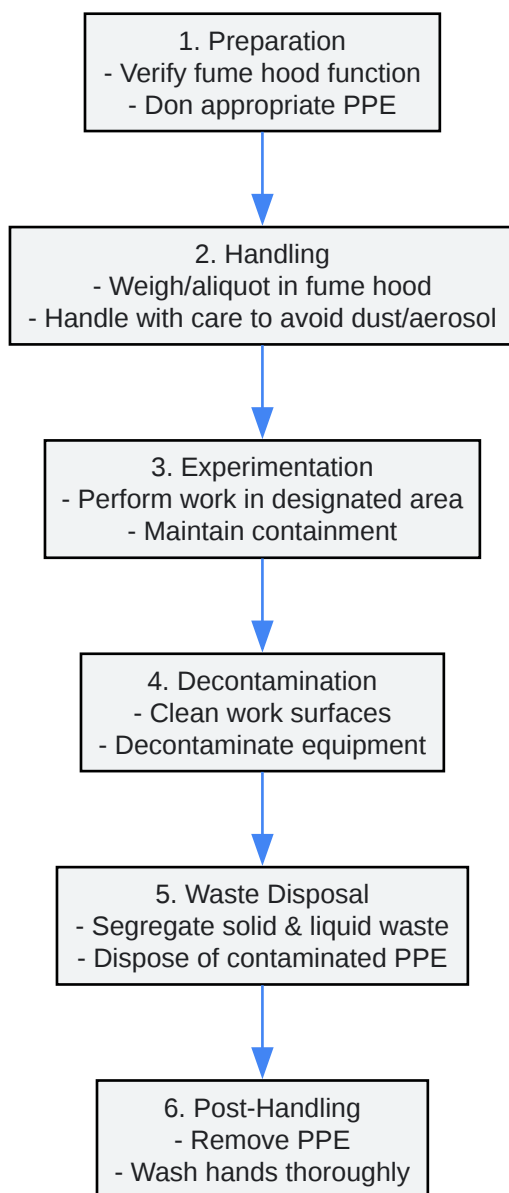
- Liquid Waste: Collect solutions containing **2-NP-Amoz** in a designated, sealed, and clearly labeled hazardous waste container.
- Contaminated PPE: Used gloves, masks, and disposable lab coats should be collected in a designated hazardous waste stream.

Disposal Method:

- Dispose of all **2-NP-Amoz** waste in accordance with local, state, and federal environmental regulations. Do not dispose of it down the drain. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Visual Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **2-NP-Amoz** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-NP-Amoz**.

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References

- 1. 2-NP-Amoz | C₁₅H₁₈N₄O₅ | CID 53393538 - PubChem [pubchem.ncbi.nlm.nih.gov]
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